

# Proper Disposal of 2-Iodo-5-methoxypyridine: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Iodo-5-methoxypyridine

Cat. No.: B1310883

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Researchers, scientists, and drug development professionals handling **2-Iodo-5-methoxypyridine** must adhere to strict disposal protocols to ensure laboratory safety and environmental protection. This guide provides essential, step-by-step instructions for the proper disposal of this compound, in line with established safety guidelines for hazardous chemical waste.

## Immediate Safety and Hazard Information

**2-Iodo-5-methoxypyridine** is classified as acutely toxic if swallowed.[1][2] Therefore, appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, must be worn at all times when handling this compound.[3] All handling and preparation for disposal should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3]

## Quantitative Data Summary

The following table summarizes key hazard and physical information for **2-Iodo-5-methoxypyridine**.

Property	Value	Reference
CAS Number	163129-79-1	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>6</sub> INO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	235.02 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Physical Form	Solid	<a href="#">[1]</a>
GHS Hazard Classification	Acute Toxicity 4, Oral	<a href="#">[1]</a> <a href="#">[2]</a>
Signal Word	Warning	<a href="#">[1]</a> <a href="#">[2]</a>
Hazard Statement	H302: Harmful if swallowed	<a href="#">[1]</a>
Storage Class Code	11 - Combustible Solids	<a href="#">[1]</a> <a href="#">[2]</a>

## Step-by-Step Disposal Procedure

The disposal of **2-Iodo-5-methoxypyridine** must be managed as hazardous waste. Under no circumstances should this chemical be disposed of down the drain or in regular trash.[\[1\]](#)

### Step 1: Waste Identification and Segregation

- All materials contaminated with **2-Iodo-5-methoxypyridine**, including the pure compound, contaminated lab supplies (e.g., gloves, weigh boats, absorbent paper), and empty containers, must be treated as hazardous waste.
- Solid waste must be kept separate from liquid waste.[\[4\]](#)

### Step 2: Container Selection and Labeling

- Select a designated, compatible, and leak-proof container for the solid hazardous waste. The original container is often a suitable choice.[\[5\]](#)[\[6\]](#)
- The container must be clearly labeled with the words "Hazardous Waste".[\[7\]](#)
- The label must also include the full chemical name: "**2-Iodo-5-methoxypyridine**" (avoiding abbreviations), and the approximate quantity of the waste.[\[7\]](#)

### Step 3: Waste Accumulation and Storage

- Place the labeled hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.<sup>[1][5]</sup> This area must be at or near the point of generation.
- Keep the waste container securely closed except when adding waste.<sup>[3][5][7]</sup>
- Store the container in a cool, dry, and well-ventilated location, segregated from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.<sup>[3]</sup>

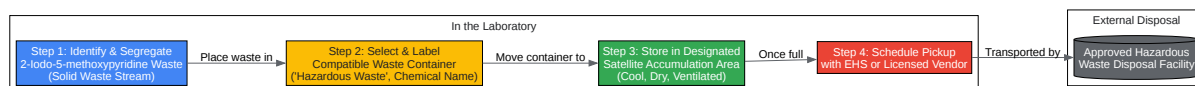
### Step 4: Arranging for Disposal

- Once the waste container is full, or if it will no longer be used, contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal vendor to schedule a pickup.<sup>[1][7]</sup>
- Provide the EHS department with all necessary information about the waste as indicated on the label.

#### Empty Container Disposal:

- An empty container that held **2-Iodo-5-methoxypyridine** must be triple-rinsed with a suitable solvent.<sup>[7]</sup>
- The rinsate from this process must be collected and disposed of as liquid hazardous waste.<sup>[7]</sup>
- After triple-rinsing and allowing it to air dry, the container can be disposed of in the regular trash after defacing the original label.<sup>[7]</sup>

## Disposal Workflow Diagram



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Caption: A workflow diagram illustrating the procedural steps for the safe disposal of **2-Iodo-5-methoxypyridine**.

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## References

- 1. [ehrs.upenn.edu](https://ehrs.upenn.edu) [[ehrs.upenn.edu](https://ehrs.upenn.edu)]
- 2. [sharedlab.bme.wisc.edu](https://sharedlab.bme.wisc.edu) [[sharedlab.bme.wisc.edu](https://sharedlab.bme.wisc.edu)]
- 3. How to Store and Dispose of Hazardous Chemical Waste [[blink.ucsd.edu](https://blink.ucsd.edu)]
- 4. [canterbury.ac.nz](https://canterbury.ac.nz) [[canterbury.ac.nz](https://canterbury.ac.nz)]
- 5. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [[cwu.edu](https://cwu.edu)]
- 6. How to Dispose of Chemical Waste in a Lab Correctly [[gaiaca.com](https://gaiaca.com)]
- 7. [campussafety.lehigh.edu](https://campussafety.lehigh.edu) [[campussafety.lehigh.edu](https://campussafety.lehigh.edu)]
- To cite this document: BenchChem. [Proper Disposal of 2-Iodo-5-methoxypyridine: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1310883#2-iodo-5-methoxypyridine-proper-disposal-procedures>]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)